

2-Aminobenzenesulfonic acid safety data sheet (SDS)

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Compound of Interest

Compound Name: 2-Aminobenzenesulfonic acid

Cat. No.: B1677500

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An In-depth Technical Guide to the Safety Data for 2-Aminobenzenesulfonic Acid

This technical guide provides a comprehensive overview of the safety data for **2-Aminobenzenesulfonic acid** (CAS No. 88-21-1), also known as Orthanilic acid. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental methodologies, and clear visual workflows.

Chemical and Physical Properties

2-Aminobenzenesulfonic acid is a light brown or white-to-yellow crystalline solid.^{[1][2][3]} It is soluble in water.^{[3][4]} A summary of its key physical and chemical properties is presented below. Data for many properties are not readily available in standard safety data sheets.^{[1][5]}

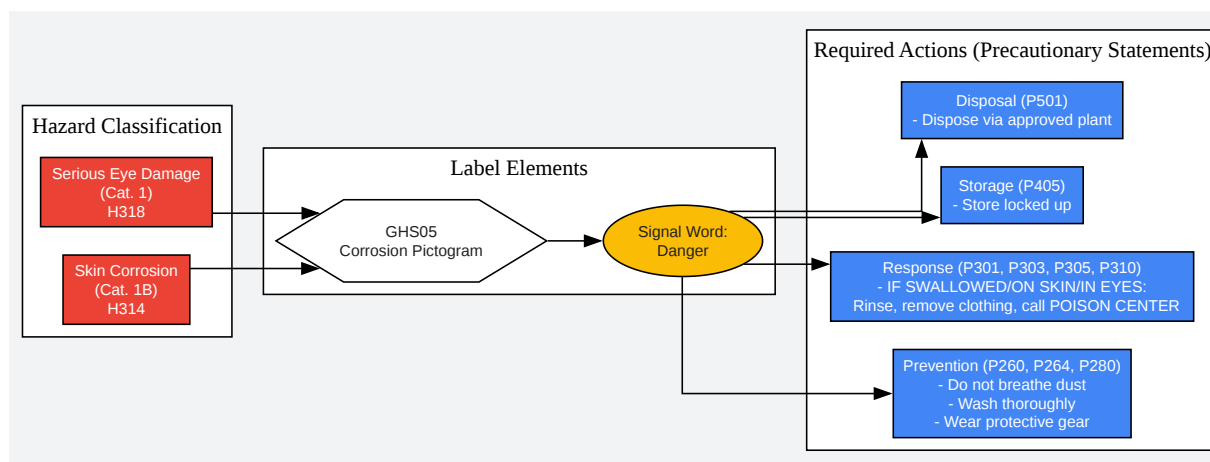
Property	Value	Reference(s)
Molecular Formula	C ₆ H ₇ NO ₃ S	[1][2]
Molecular Weight	173.19 g/mol	[1][2]
Physical State	Light brown crystalline powder	[1][2]
Melting Point	>300 °C (>572 °F)	[1][5][6]
Boiling Point	Data not available	[1][5]
Flash Point	Data not available	[1][5]
Solubility	Soluble in water	[3][4]
pH	Data not available	[1]
Vapor Pressure	Data not available	[1]

Hazard Identification and GHS Classification

2-Aminobenzenesulfonic acid is classified as a hazardous chemical. The primary hazards are related to its corrosive and irritant effects on skin and eyes.[5][7][8] Some safety data sheets also indicate a potential for skin sensitization.[5][9]

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion / Irritation	Category 1B[2][7][8]	H314: Causes severe skin burns and eye damage.
Serious Eye Damage / Eye Irritation	Category 1[5][8]	H318: Causes serious eye damage.
Skin Sensitization	Category 1[5]	H317: May cause an allergic skin reaction.

The logical flow from classification to protective action is illustrated in the diagram below.



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GHS Hazard Communication Workflow for **2-Aminobenzenesulfonic acid**.

Toxicological Data

Comprehensive quantitative toxicological data for **2-Aminobenzenesulfonic acid** is limited in publicly available literature. Most safety data sheets report acute toxicity values as "not available".^[1] The primary health hazards identified are corrosive effects and potential skin sensitization.^{[2][5][9]}

Endpoint	Species	Route	Value & Result	Reference(s)
Acute Oral Toxicity	-	-	Data not available	[1]
Acute Dermal Toxicity	-	-	Data not available	[1]
Skin Corrosion	-	-	Causes severe skin burns (Category 1B)	[2]
Eye Damage	-	-	Causes serious eye damage (Category 1)	
Skin Sensitization	-	-	May cause an allergic skin reaction	[5][9]
Carcinogenicity	-	-	Not listed by IARC, NTP, or OSHA	
Mutagenicity	-	-	Data not available	[10]

Note: The toxicological properties of this compound have not been fully investigated.[11]

Experimental Protocols

The hazard classifications are typically determined using standardized testing guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The specific studies performed on **2-Aminobenzenesulfonic acid** are not always cited, but the following protocols represent the standard methodologies for assessing its key hazards.

Skin Corrosion/Irritation Testing (OECD 431)

The in vitro skin corrosion test using a Reconstructed Human Epidermis (RhE) model is a modern, animal-welfare-conscious alternative to traditional animal testing.[1][12]

- Principle: The test chemical is applied topically to a three-dimensional RhE model, which mimics the upper layers of human skin.[12][13] Corrosive chemicals penetrate the stratum corneum and are cytotoxic to the underlying keratinocytes, causing a decrease in cell viability.[1][12]
- Methodology:
 - Preparation: At least two tissue replicates are used for the test chemical and controls.[1]
 - Application: A sufficient amount of **2-Aminobenzenesulfonic acid** (e.g., ≥ 30 mg/cm²) is applied uniformly to the surface of the RhE tissue.[1]
 - Exposure: Tissues are exposed to the chemical for specific time points (e.g., 3 minutes and 1 hour).[12]
 - Viability Assessment: After exposure, the tissue is rinsed, and cell viability is measured using a quantitative assay, typically the MTT assay. In this assay, viable cells convert the yellow MTT dye into a blue formazan salt, which is then extracted and measured spectrophotometrically.[12]
 - Classification: The chemical is classified as corrosive (Category 1) if the cell viability falls below specific thresholds (e.g., $<50\%$ viability after 3 minutes of exposure or $<15\%$ after 1 hour).[12]

Eye Irritation/Corrosion Testing (OECD 405)

This guideline describes the traditional in vivo procedure for assessing acute eye irritation or corrosion.[2]

- Principle: The test substance is applied in a single dose to one eye of an experimental animal (typically an albino rabbit), with the untreated eye serving as a control. The degree of irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva at set intervals.[2][7]

- Methodology:
 - Animal Selection: Healthy young adult albino rabbits are used. Animals are examined 24 hours before the test to ensure no pre-existing eye defects.[2]
 - Procedure: The test is initiated using a single animal. Following the application of systemic analgesics and topical anesthetics to minimize distress, a measured dose (e.g., 0.1 mL of liquid or 0.1 g of solid) is instilled into the conjunctival sac of one eye.[2]
 - Observation: The eye is examined for irritation and damage at 1, 24, 48, and 72 hours after application, and observations may continue for up to 21 days to assess reversibility. [3][7]
 - Classification: If a corrosive or severe irritant effect is observed in the first animal, no further testing is performed.[8] If the initial effects are mild, the test is confirmed using up to two additional animals.[8] The scores for corneal opacity, iritis, and conjunctival redness/swelling are used to classify the hazard.

Skin Sensitization Testing (OECD 429)

The Local Lymph Node Assay (LLNA) is an in vivo method for identifying potential skin sensitizers.[4]

- Principle: The LLNA measures the proliferation of lymphocytes in the auricular lymph nodes that drain the site of chemical application (the mouse ear). A sensitizing chemical induces a significant increase in lymphocyte proliferation compared to controls.[4]
- Methodology:
 - Animal Selection: Typically, female mice of a CBA/Ca or CBA/J strain are used.[14]
 - Procedure: A range of concentrations of the test substance is applied to the dorsal surface of each mouse's ear for three consecutive days.[4]
 - Proliferation Measurement: Five days after the first application, a solution of ³H-methyl thymidine (or an alternative label) is injected intravenously. The mice are sacrificed a few hours later, and the draining auricular lymph nodes are excised.

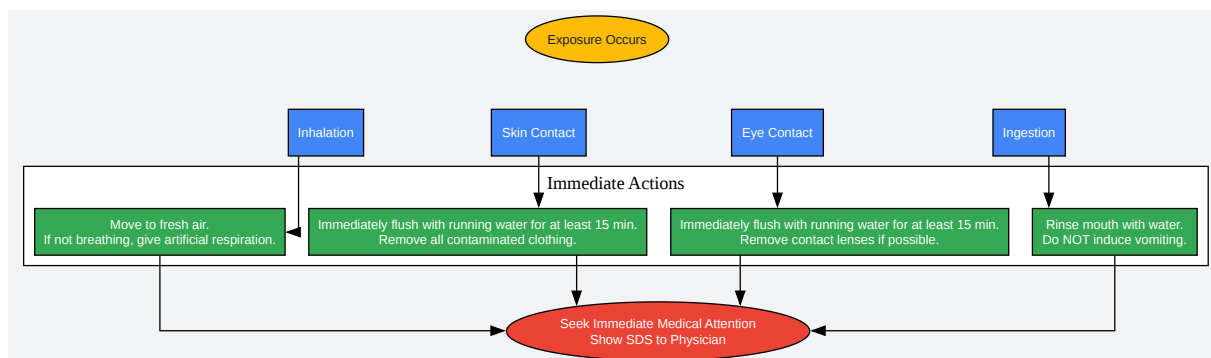
- Analysis: The incorporation of the radiolabel into the lymph node cells is measured via scintillation counting. A Stimulation Index (SI) is calculated by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group.
- Classification: A substance is classified as a skin sensitizer if the Stimulation Index is ≥ 3 .
[4]

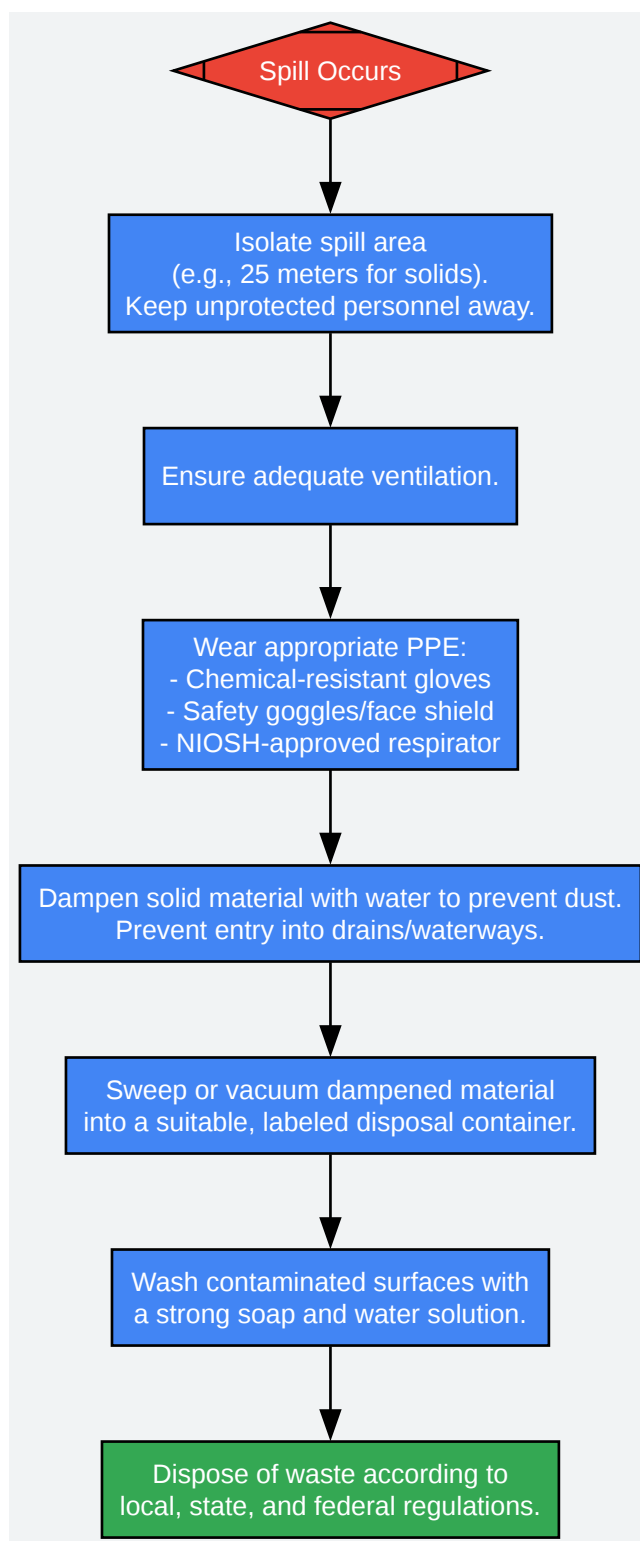
Emergency and Handling Procedures

Proper handling and emergency preparedness are critical when working with **2-Aminobenzenesulfonic acid** due to its corrosive nature.

Emergency First Aid

Immediate action is required in case of exposure. The following diagram outlines the recommended first aid workflow.[15]





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